

Protocol for the extraction and purification of Goniotriol

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Compound of Interest

Compound Name: *Goniotriol*

Cat. No.: *B206560*

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An in-depth guide to the extraction and purification of **Goniotriol**, a bioactive styrylpyrone isolated from plants of the *Goniiothalamus* genus. This document provides detailed protocols for researchers, scientists, and professionals in drug development.

Application Notes

Goniotriol is a natural compound belonging to the styrylpyrone class, predominantly isolated from various *Goniiothalamus* species such as *Goniiothalamus amuyon*, *Goniiothalamus giganteus*, and *Goniiothalamus rongklanus*[1][2][3][4]. This molecule has garnered significant interest within the scientific community due to its pronounced cytotoxic activities against a range of cancer cell lines[1]. Structurally, its stereochemistry has been elucidated as 6R-(7R,8R-dihydro-7,8-dihydroxystyryl)-5S,6R-dihydro-5-hydroxy-2-pyrone through X-ray crystallography. The protocols outlined below describe a general methodology for the extraction and purification of **Goniotriol** for research and development purposes.

Physicochemical Properties of Goniotriol

Property	Value	Reference
Molecular Formula	C13H14O5	MedChemExpress
Molecular Weight	250.25	MedChemExpress
Appearance	White to off-white solid	
Purity (example)	94%	
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	

Reported Cytotoxic Activity of Goniotriol

Cell Line	ED50 (µg/mL)	Reference
KB	6.23	
P-388	1.38	
A-549	4.12	
HT-29	4.89	
HL-60	2.31	

Experimental Protocols

Extraction of Goniotriol from Plant Material

This protocol describes the extraction of **Goniotriol** from the dried and powdered stems of *Goniiothalamus* species.

Materials and Reagents:

- Dried and powdered stems of a *Goniiothalamus* species (e.g., *G. rongklanus*)
- Ethyl acetate (EtOAc), analytical grade
- Methanol (MeOH), analytical grade

- Hexane, analytical grade
- Rotary evaporator
- Filter paper and funnel
- Erlenmeyer flasks

Procedure:

- Macerate the dried, powdered plant material in ethyl acetate at a 1:5 ratio (w/v) for 72 hours at room temperature.
- Filter the extract through filter paper to separate the plant residue from the solvent.
- Concentrate the filtrate under reduced pressure using a rotary evaporator at 40°C to obtain the crude ethyl acetate extract.
- The resulting crude extract can then be subjected to purification.

Purification of Goniatriol by Column Chromatography

This protocol details the purification of **Goniatriol** from the crude extract using silica gel column chromatography.

Materials and Reagents:

- Crude ethyl acetate extract
- Silica gel (for column chromatography)
- Glass column
- Ethyl acetate (EtOAc), analytical grade
- Hexane, analytical grade
- Methanol (MeOH), analytical grade

- Thin Layer Chromatography (TLC) plates (silica gel)
- UV lamp for visualization
- Collection tubes

Procedure:

- **Column Packing:** Prepare a slurry of silica gel in hexane and pour it into the glass column. Allow the silica gel to settle, and then equilibrate the column by running hexane through it.
- **Sample Loading:** Dissolve the crude ethyl acetate extract in a minimal amount of the initial mobile phase (e.g., hexane with a small amount of ethyl acetate) and load it onto the top of the silica gel column.
- **Elution:** Elute the column with a gradient of increasing polarity. Start with a low polarity solvent system (e.g., Hexane:EtOAc, 9:1) and gradually increase the proportion of the more polar solvent (EtOAc, then MeOH). A suggested gradient is as follows:
 - Hexane:EtOAc (9:1)
 - Hexane:EtOAc (8:2)
 - Hexane:EtOAc (1:1)
 - 100% EtOAc
 - EtOAc:MeOH (9:1)
- **Fraction Collection:** Collect fractions of the eluate in separate tubes.
- **TLC Analysis:** Monitor the collected fractions by Thin Layer Chromatography (TLC). Spot a small amount of each fraction onto a TLC plate and develop it in an appropriate solvent system (e.g., Hexane:EtOAc, 1:1). Visualize the spots under a UV lamp.
- **Pooling and Concentration:** Combine the fractions that contain the pure **Goniotriol** (based on TLC analysis against a standard, if available). Concentrate the pooled fractions using a rotary evaporator to obtain purified **Goniotriol**.

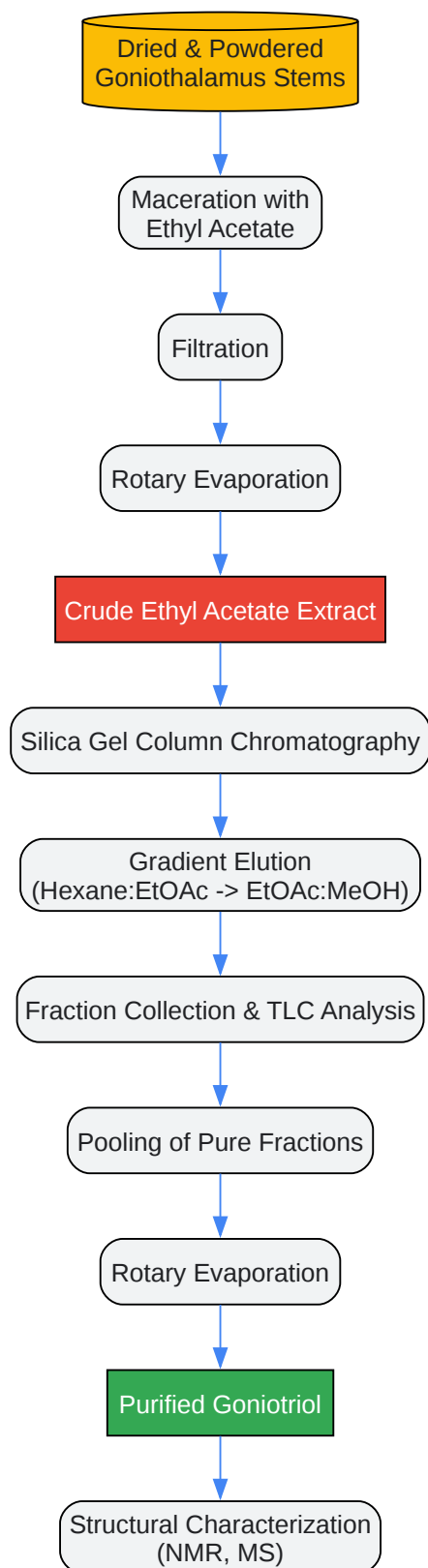
- Further Purification (Optional): If necessary, further purification can be achieved using other chromatographic techniques such as Sephadex LH-20 column chromatography.

Characterization of Goniotriol

The identity and purity of the isolated **Goniotriol** should be confirmed using spectroscopic methods.

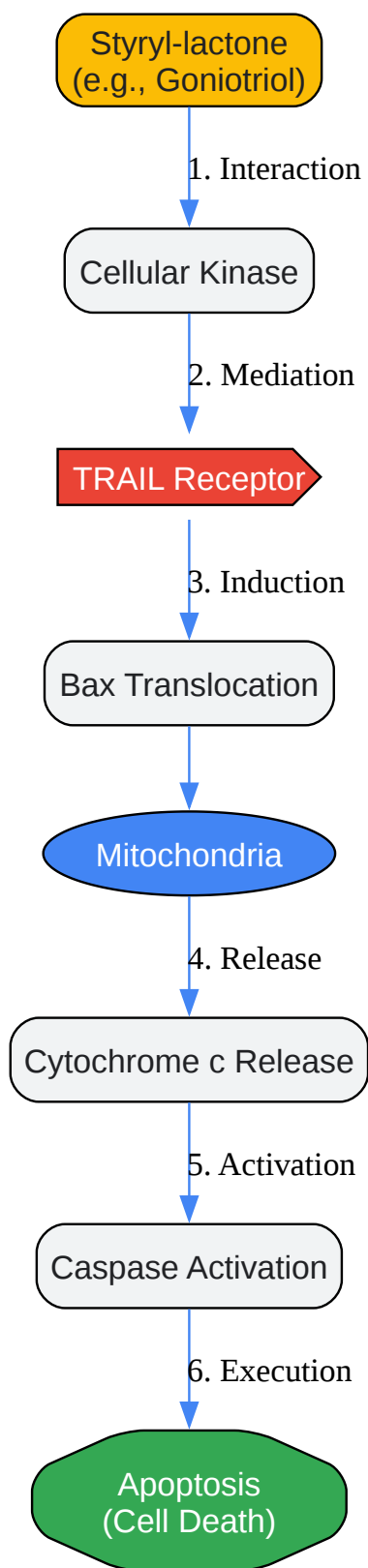
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to determine the chemical structure of the compound.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of **Goniotriol**.
- X-ray Crystallography: Can be used to determine the absolute stereochemistry of the molecule.

Visualizations



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Caption: Workflow for the extraction and purification of **Goniatriol**.



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Caption: Putative signaling pathway of styryl-lactone induced apoptosis.

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